

Commercial Suppliers and Technical Guide for Ivacaftor-d18 in Research

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Compound of Interest

Compound Name: *Ivacaftor-d18*

Cat. No.: *B15140684*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers for **Ivacaftor-d18**, a deuterated analog of Ivacaftor, for research applications. It includes key quantitative data, experimental methodologies for its use, and a visualization of the relevant biological pathway.

Commercial Availability of Ivacaftor-d18

Ivacaftor-d18 is available from several commercial suppliers specializing in stable isotope-labeled compounds for research purposes. This deuterated form is commonly used as an internal standard in pharmacokinetic and metabolism studies. Below is a summary of suppliers and their product specifications.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity (HPLC)	Isotopic Enrichment
MedChemExpress	Ivacaftor-d18	HY-13017S2	1413431-05-6	C ₂₄ H ₁₀ D ₁₈ N ₂ O ₃	410.60	92.92% [1]	90.70% [1]
Acanthus Research	Ivacaftor-D18	ACB-161030-0037	1413431-05-6	C ₂₄ H ₁₀ D ₁₈ N ₂ O ₃ [2]	-	-	-
Clearsynt h	Ivacaftor-d18 (d17 Major)	CS-T-56697	1413431-05-6	C ₂₄ H ₁₀ D ₁₈ N ₂ O ₃ [3]	410.60[3]	-	d17 Major[3]
Clinivex	Ivacaftor-d18	-	-	-	-	-	-

Note: Product specifications can vary between batches. It is recommended to request a batch-specific Certificate of Analysis from the supplier for the most accurate information.

Experimental Protocols: Quantification of Ivacaftor using Deuterated Internal Standards

Ivacaftor-d18 is primarily utilized as an internal standard for the quantification of Ivacaftor in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). While a specific protocol for **Ivacaftor-d18** is not detailed in the provided search results, the following methodology is based on established protocols for other deuterated Ivacaftor analogs (e.g., Ivacaftor-d9) and can be adapted for **Ivacaftor-d18**.[\[4\]](#)[\[5\]](#)

Objective

To accurately quantify the concentration of Ivacaftor in plasma, dried plasma spots (DPS), or whole blood using **Ivacaftor-d18** as an internal standard.

Materials and Reagents

- Ivacaftor analytical standard
- **Ivacaftor-d18** (internal standard)
- Methanol (LC-MS grade)[4][6][7]
- DMSO (for stock solutions)[4]
- Formic acid
- Human plasma (or other biological matrix)
- Reversed-phase C18 or equivalent LC column (e.g., Hypersil Gold aQ)[4][6][7]

Stock and Working Solution Preparation

- **Ivacaftor Stock Solution:** Prepare a stock solution of Ivacaftor in DMSO at a concentration of 1 mg/mL.
- **Ivacaftor-d18 Internal Standard Stock Solution:** Prepare a stock solution of **Ivacaftor-d18** in DMSO at a concentration of 1 mg/mL.
- **Working Solutions:** Prepare working solutions of Ivacaftor and **Ivacaftor-d18** by diluting the respective stock solutions in methanol to the desired concentrations for calibration curve preparation and sample spiking.[4]

Sample Preparation

- **Protein Precipitation:** To a 50 μ L aliquot of plasma sample, add 150 μ L of methanol containing the **Ivacaftor-d18** internal standard at a known concentration.
- **Vortexing and Centrifugation:** Vortex the mixture for 30 seconds to precipitate proteins.
- **Centrifuge the samples** at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- **Supernatant Transfer:** Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

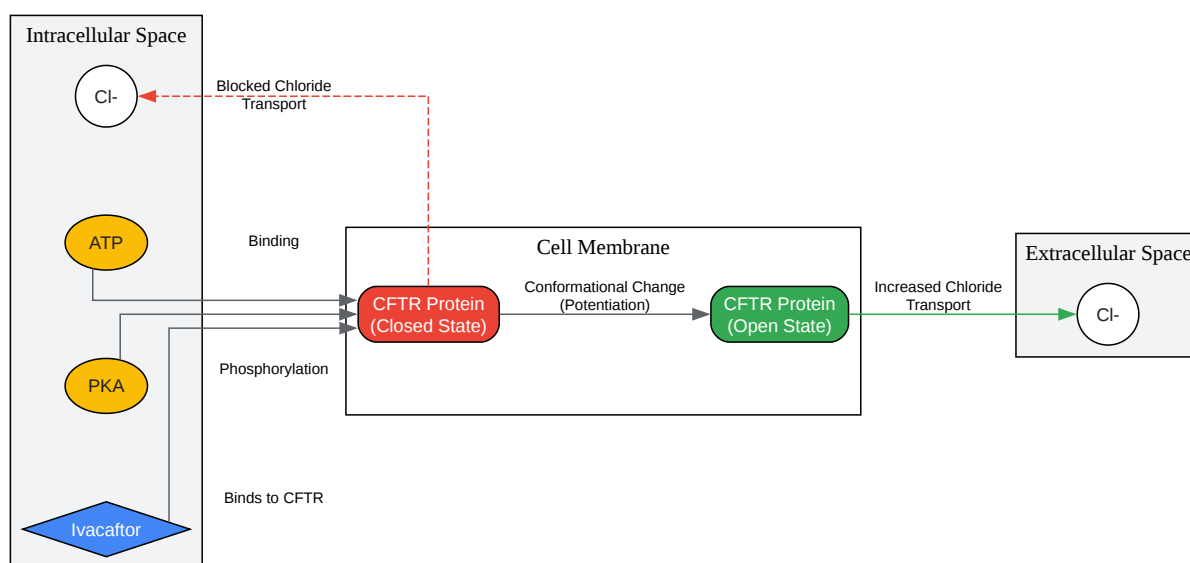
- Liquid Chromatography (LC):
 - Column: Reversed-phase C18 column.
 - Mobile Phase: A gradient of mobile phase A (water with 0.1% formic acid) and mobile phase B (methanol or acetonitrile with 0.1% formic acid).
 - Flow Rate: 0.3 - 0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Detection: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Ivacaftor: Monitor the transition from the precursor ion (m/z) to a specific product ion (m/z).
 - **Ivacaftor-d18**: Monitor the transition from the precursor ion (m/z) to a specific product ion (m/z). The exact m/z values will need to be determined empirically but will be higher than that of the non-deuterated Ivacaftor due to the presence of 18 deuterium atoms.
 - Data Analysis: The concentration of Ivacaftor in the samples is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing it to a calibration curve.

Signaling Pathway and Mechanism of Action

Ivacaftor is a potentiator of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) protein.[8][9] In individuals with certain mutations, the CFTR protein is present on the cell surface but has a defective "gate," limiting the flow of chloride ions. Ivacaftor binds directly to

the CFTR protein and locks it in an open state, thereby increasing the probability of the channel being open and enhancing chloride transport.[10][11]

Below is a diagram illustrating the CFTR signaling pathway and the mechanism of action of Ivacaftor.



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Caption: CFTR potentiation by Ivacaftor.

This guide provides a foundational understanding for researchers utilizing **Ivacaftor-d18**. For specific experimental applications, further optimization of the described protocols may be necessary.

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